

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Nitrophenyl Phenyl Sulfide

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Compound of Interest

Compound Name: **2-Nitrophenyl phenyl sulfide**

Cat. No.: **B057185**

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For laboratory professionals engaged in research and development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **2-Nitrophenyl phenyl sulfide**, ensuring the well-being of personnel and the integrity of your work.

Hazard Identification and Personal Protective Equipment

2-Nitrophenyl phenyl sulfide is a chemical that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Furthermore, some data suggests that it may be suspected of causing genetic defects. Adherence to strict safety protocols is therefore essential.

The following table summarizes the required Personal Protective Equipment (PPE) for handling this compound.

| Protection Type | Recommended Equipment | Specifications |
|------------------------|---|---|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields | Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield may be necessary where splash potential is high. [1] [4] |
| Skin Protection | Chemical-resistant gloves and protective clothing | Nitrile or neoprene gloves are recommended. [4] Clothing should be fire/flame resistant and impervious. [1] A standard laboratory coat should be worn. [4] |
| Respiratory Protection | Full-face respirator | To be used if exposure limits are exceeded, or if irritation or other symptoms are experienced. [1] Always handle in a well-ventilated area, preferably a chemical fume hood. [4] |

Operational Plan for Safe Handling

A systematic approach to handling **2-Nitrophenyl phenyl sulfide** is crucial to minimize exposure and ensure a safe laboratory environment.

Preparation and Engineering Controls:

- Ventilation: Always handle **2-Nitrophenyl phenyl sulfide** in a properly functioning chemical fume hood to minimize inhalation exposure.[\[4\]](#)[\[5\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[\[4\]](#)
- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **2-Nitrophenyl phenyl sulfide**.[\[6\]](#)

Handling the Chemical:

- Donning PPE: Before handling the chemical, put on all required PPE as outlined in the table above.
- Avoiding Dust and Aerosols: Handle the solid material carefully to avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)
- Portioning: When weighing or transferring the chemical, use non-sparking tools.[\[1\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory where this chemical is handled.[\[1\]](#)[\[2\]](#) Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[1\]](#)[\[7\]](#)

Storage:

- Container: Store in a tightly sealed container to prevent leakage or contamination.[\[1\]](#)[\[2\]](#)
- Location: Keep in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#) The storage area should be locked to restrict access.[\[1\]](#)[\[2\]](#)
- Compatibility: Store away from incompatible materials such as strong acids and oxidizing agents.[\[4\]](#)

Disposal Plan

Proper disposal of **2-Nitrophenyl phenyl sulfide** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization:

- All waste containing **2-Nitrophenyl phenyl sulfide**, including empty containers, contaminated labware, and spill cleanup materials, should be considered hazardous waste.
[\[4\]](#)

Waste Collection and Storage:

- Containers: Collect waste in a designated, properly labeled, and sealed container. The label should clearly identify the contents as "Hazardous Waste: **2-Nitrophenyl phenyl sulfide**."

- Storage: Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.

Disposal Procedure:

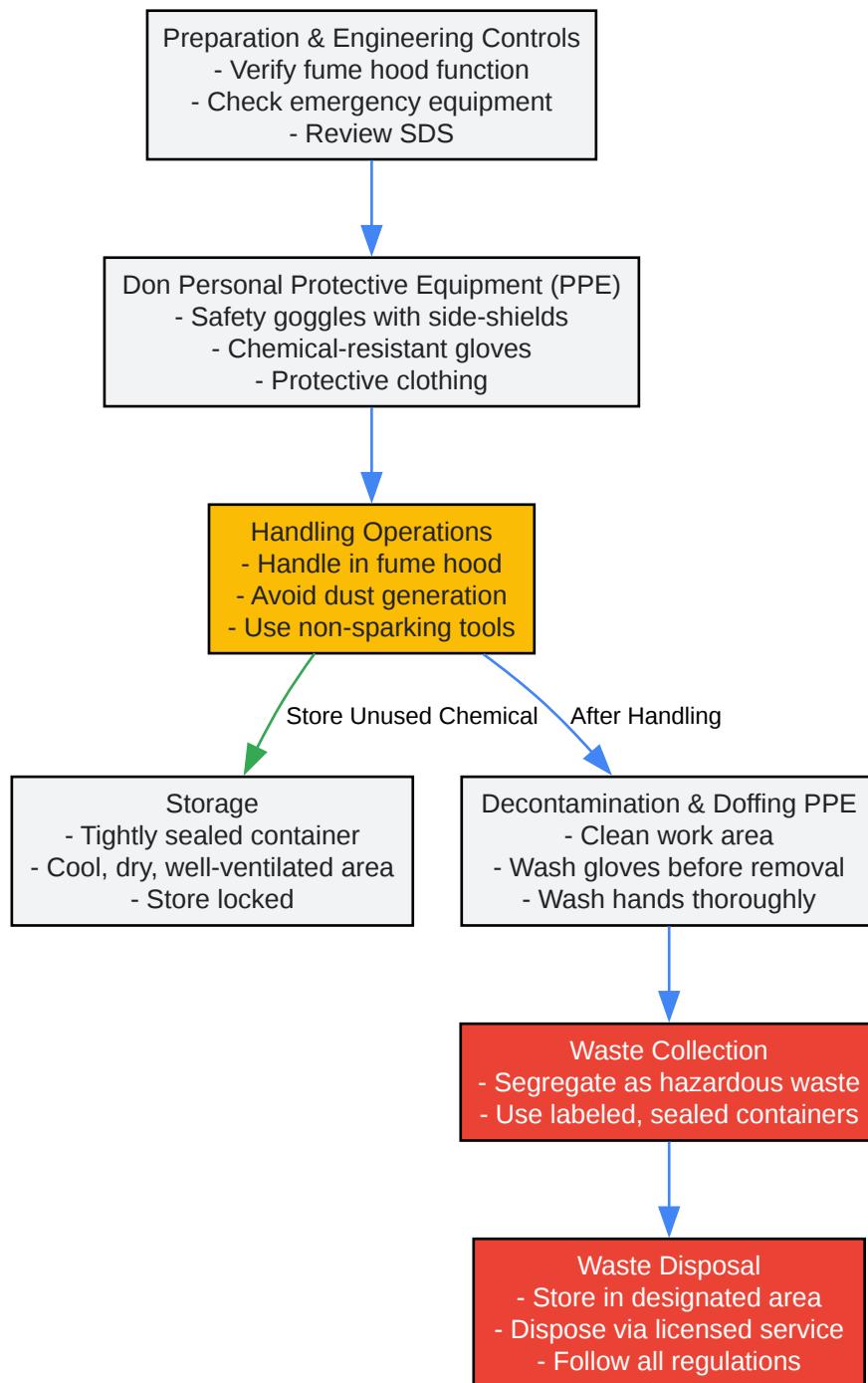
- Regulatory Compliance: Dispose of the contents and container at an approved waste disposal plant in accordance with all applicable local, state, and federal laws and regulations. [\[1\]](#)[\[2\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)
- Professional Disposal Service: It is recommended to use a licensed hazardous waste disposal company for the final removal and treatment of the chemical waste.

Quantitative Data Summary

| Property | Value | Source |
|-------------------|--|---------------------|
| Molecular Formula | C ₁₂ H ₉ NO ₂ S | [3] |
| Molecular Weight | 231.27 g/mol | [3] |
| Appearance | Light orange to yellow to green powder/crystal | |
| Melting Point | 80.0 to 84.0 °C | |
| Boiling Point | 275 °C | [2] |
| Density | 1.31 g/cm ³ | [2] |
| Flash Point | 80 °C (lit.) | [2] |

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **2-Nitrophenyl phenyl sulfide**, from initial preparation to final disposal.

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Caption: Workflow for the safe handling and disposal of **2-Nitrophenyl phenyl sulfide**.

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